

Efficacy Assessment of Carbaryl Formulations: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbaryl

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This document provides detailed application notes and standardized protocols for researchers, scientists, and drug development professionals engaged in assessing the efficacy of various **Carbaryl** insecticide formulations. The following sections offer comprehensive methodologies for key experiments, a summary of quantitative efficacy data, and visual representations of the mechanism of action and experimental workflows.

I. Introduction to Carbaryl Efficacy

Carbaryl is a broad-spectrum carbamate insecticide that has been in use since 1959 to control a wide variety of insect pests on agricultural crops, in home gardens, and for other outdoor applications.[1] Its efficacy stems from its action as a reversible inhibitor of the enzyme acetylcholinesterase (AChE), which is critical for nerve function in insects.[2][3] The effectiveness of a given **Carbaryl** formulation can be influenced by factors such as the concentration of the active ingredient, the formulation type (e.g., wettable powder, liquid concentrate), and the target pest species. Accurate and standardized assessment of efficacy is crucial for product development, registration, and effective pest management strategies.

II. Quantitative Efficacy Data

The following tables summarize the acute toxicity of technical grade **Carbaryl** and a common formulation, Sevin® XLR Plus, against various organisms. This data is essential for comparing the relative toxicity and efficacy of different formulations.

Table 1: Acute Toxicity of Technical **Carbaryl** (99% a.i.)

| Species | Test Type | Value | Toxicity Category | Reference |
|----------------------------|-----------------|--------------|-------------------|-----------|
| Rat (male) | Oral LD50 | 302.6 mg/kg | II (Moderate) | [4] |
| Rat (female) | Oral LD50 | 311.5 mg/kg | II (Moderate) | [4] |
| Rabbit | Dermal LD50 | >2,000 mg/kg | III (Low) | [4] |
| Rat | Inhalation LC50 | >3.4 mg/L | IV (Very Low) | [4] |
| Honey Bee | Topical LD50 | 1.1 µ g/bee | High | [1] |
| Daphnia magna (Water Flea) | 48-hour LC50 | 0.0064 mg/L | High | [1] |
| Earthworm | LC50 | <4 mg/kg | High | [1] |
| Fish (general) | 96-hour LC50 | 0.25 mg/L | High | [1] |
| Birds (general) | LD50 | >2,000 ppm | Low | [1] |

Table 2: Acute Toxicity of Sevin® XLR Plus Formulation

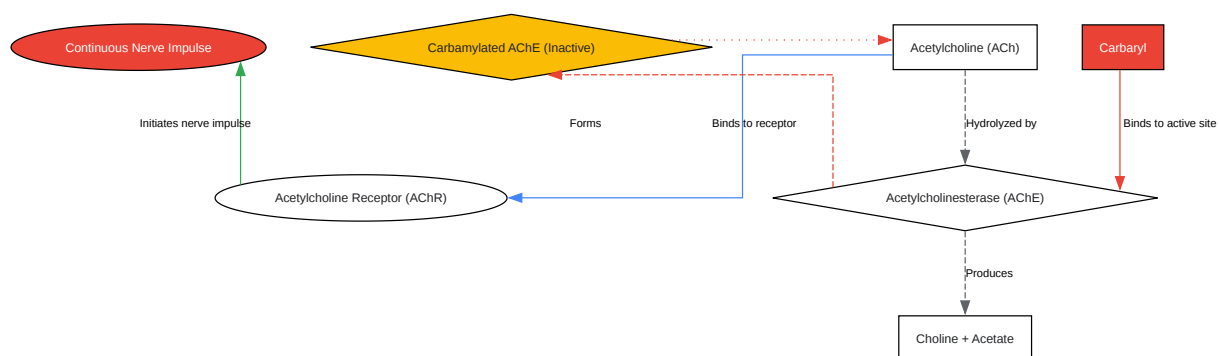
| Species | Test Type | Value | Toxicity Category | Reference |
|---------|------------------------|--------------|-------------------|-----------|
| Rat | Oral LD50 | 699 mg/kg | III (Low) | [4] |
| Rabbit | Dermal LD50 | >4,000 mg/kg | III (Low) | [4] |
| Rat | Inhalation LC50 (4-hr) | 3.84 mg/L | IV (Very Low) | [4] |

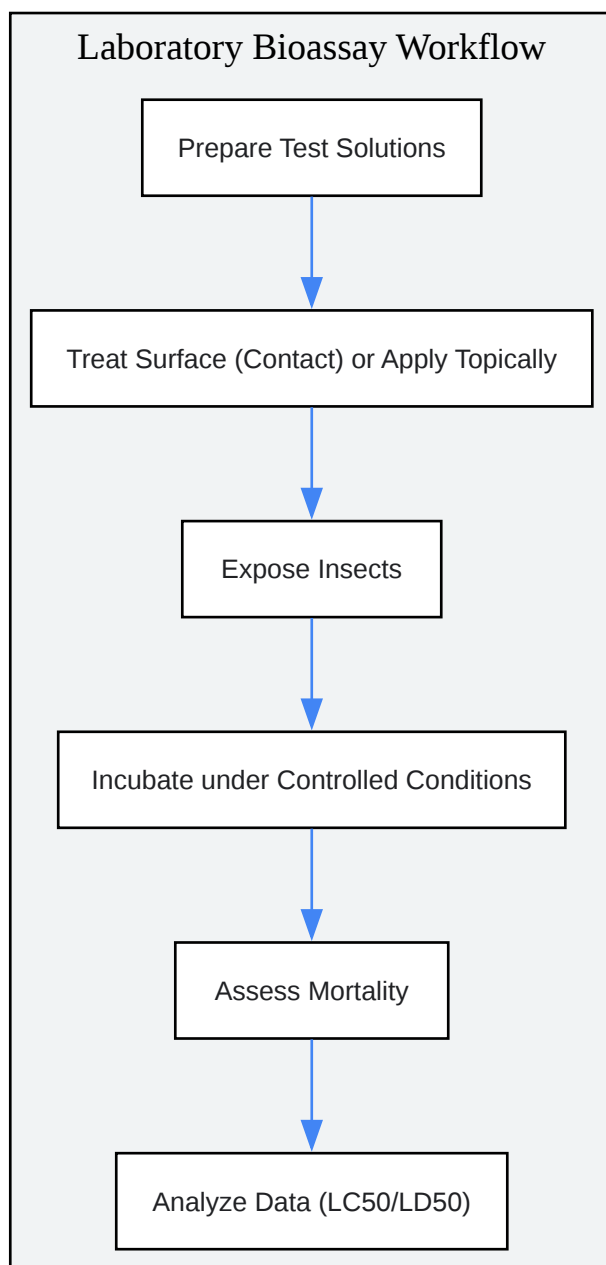
Table 3: Efficacy of **Carbaryl** Against Stream Invertebrates

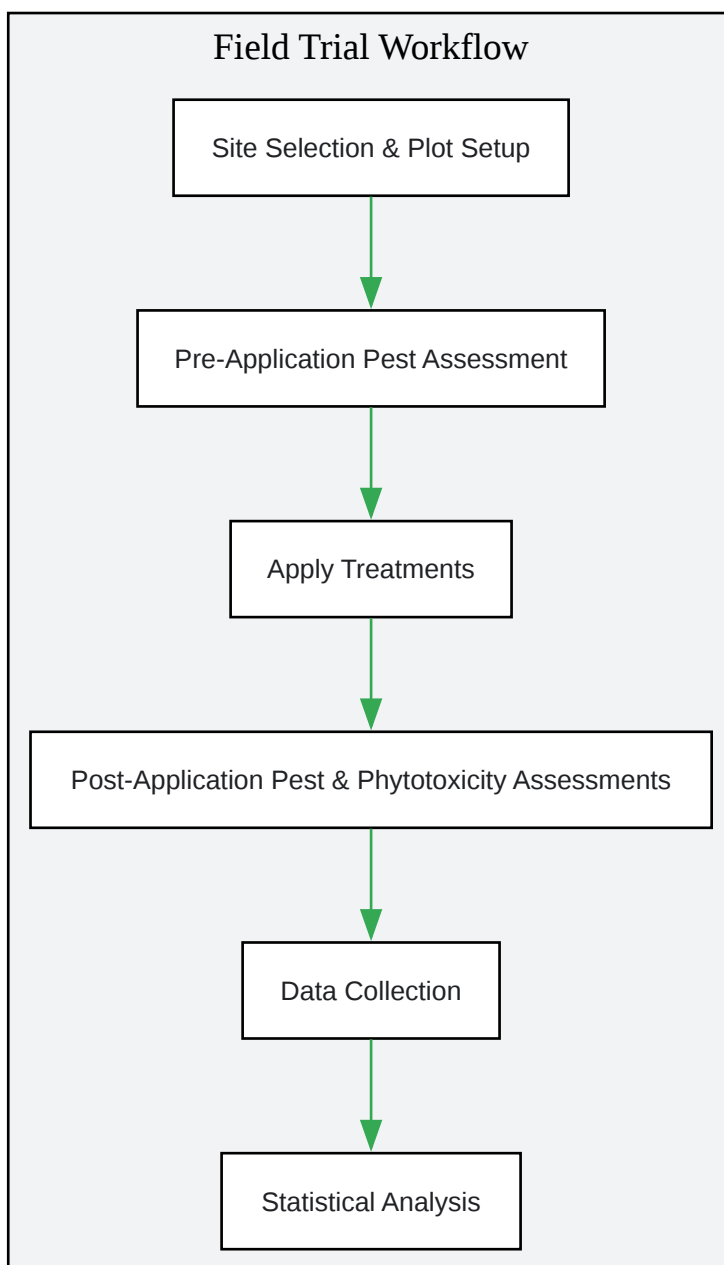
| Species | Exposure Time | LC50 Value | Reference |
|------------------------|---------------|------------|-----------|
| Cinygma sp. | 15 min | 848 µg/L | [5] |
| Cinygma sp. | 30 min | 220 µg/L | [5] |
| Cinygma sp. | 60 min | 165 µg/L | [5] |
| Calineuria californica | 60 min | 1,139 µg/L | [5][6] |

III. Mechanism of Action: Acetylcholinesterase Inhibition

Carbaryl exerts its insecticidal effect by inhibiting the acetylcholinesterase (AChE) enzyme in the nervous system. The following diagram illustrates this signaling pathway.







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